

Publish Comparison Guide: Phe-His-Phe (FHF) Computational vs. Experimental Performance

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Compound of Interest

Compound Name: Phe-His-Phe

Cat. No.: B12935040

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Executive Summary

The tripeptide **Phe-His-Phe** (FHF) represents a critical intersection between computational peptide design and experimental supramolecular chemistry.

- **Computational Prediction:** Molecular Dynamics (MD) and Coarse-Grained (CG) simulations predict FHF to have a high Aggregation Propensity (AP) score (~2.09), driven by
-
stacking of the flanking Phenylalanine residues and cation-
interactions involving the central Histidine.
- **Experimental Reality:** FHF self-assembles into fibrillar nanostructures, but its stability and morphology are strictly pH-dependent. Unlike the purely hydrophobic Phe-Phe-Phe (FFF), the central Histidine introduces a pH-switchable "gate," allowing the structure to transition between soluble monomers (acidic pH) and ordered amyloid-like fibrils (neutral/basic pH).
- **Functional Output:** FHF acts as a minimal "esterase mimic." While simulations often predict high catalytic potential due to exposed imidazole groups, experimental data reveals that

steric hindrance within the tight

-sheet assembly can sometimes attenuate catalytic turnover (

) compared to free histidine, unless the assembly is engineered to display active sites on the fibril surface.

Computational Predictions: The Virtual FHF

Computational modeling serves as the blueprint for understanding the thermodynamic and kinetic drivers of FHF assembly.

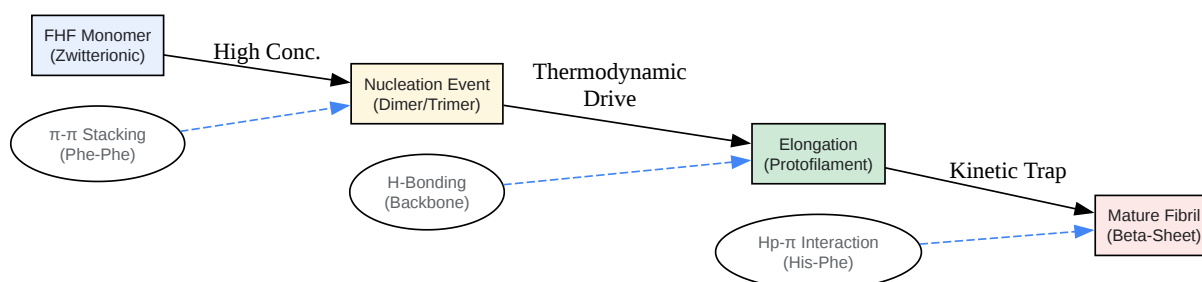
Molecular Dynamics (MD) & Aggregation Propensity

Simulations using the MARTINI coarse-grained force field and all-atom CHARMM force fields provide the following predictions:

Parameter	Computational Prediction	Mechanistic Basis
Aggregation Propensity (AP)	High (~2.09)	Flanking Phe residues drive rapid hydrophobic collapse; His provides polar/charged stabilization.
Secondary Structure	Antiparallel -sheet	Maximizes inter-strand H-bonding and aromatic zipper packing (T-shaped or parallel displaced -stacking).
Interaction Energy	Strong Hp-	DFT calculations predict significant stabilization energy (-8 to -10 kJ/mol) between the His-proton and Phe-cloud.
Solvation	Amphiphilic	The imidazole ring is predicted to remain partially solvated, theoretically accessible for catalysis.

Predicted Assembly Pathway (Graphviz)

The following diagram illustrates the computational logic flow for predicting FHF assembly.



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Figure 1: Computational pathway predicting the self-assembly of FHF driven by specific non-covalent interactions.

Experimental Validation: The Physical FHF

Experimental data validates the "assembly" prediction but adds complexity regarding the "function" (catalysis).

Structural Characterization

- Microscopy (TEM/SEM): Confirms the formation of long, unbranched nanofibrils (diameters 10–20 nm) at neutral pH.
- Spectroscopy (CD/FTIR):
 - CD: Shows a characteristic negative band at ~218 nm, confirming the predicted β -sheet secondary structure.
 - FTIR: Amide I peak at $\sim 1630\text{ cm}^{-1}$ further validates the β -sheet hydrogen bonding network.
- pH Sensitivity (The Deviation): Unlike the static computational model, experiments show that FHF assemblies disassemble at $\text{pH} < 5.0$ due to protonation of the Histidine imidazole ($\text{pK}_a \sim 6.0$), which creates electrostatic repulsion not always fully captured in standard non-pH-constant MD simulations.

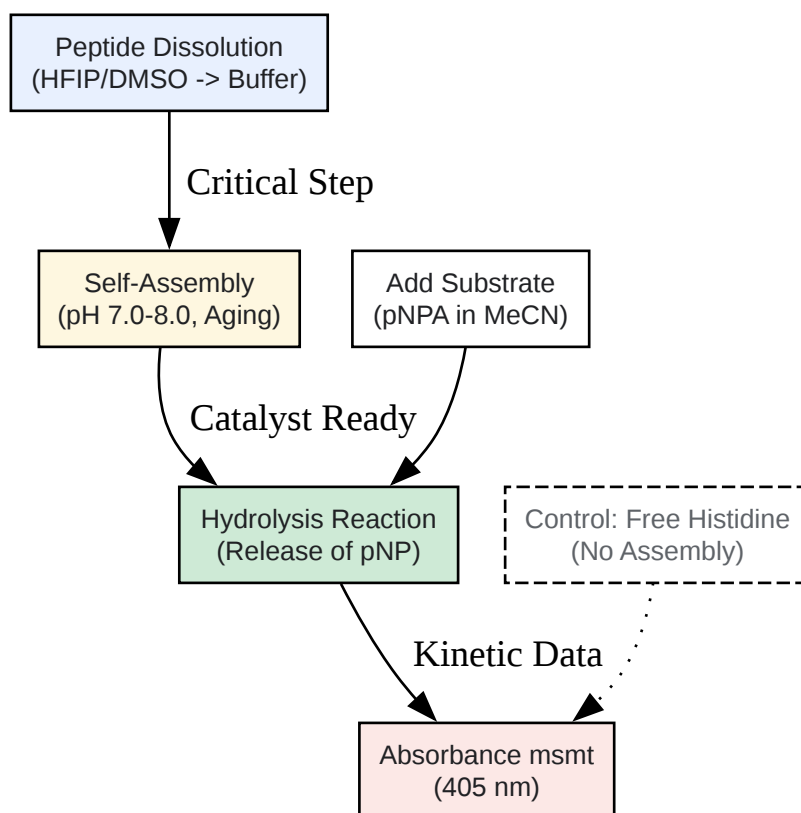
Catalytic Activity (Esterase Mimic)

FHF is tested for its ability to hydrolyze p-nitrophenyl acetate (pNPA).

Metric	Computational Ideal	Experimental Reality
Active Site Access	100% Exposed	Variable. Packing can bury His residues, reducing activity.
Cooperativity	High (Array of His)	Moderate. Neighboring effects can alter pKa, sometimes hindering nucleophilic attack. [2]
Rate ()	Predicted > Free His	Often < Free His (unless specifically designed for surface display).

Experimental Workflow: Catalytic Assay

The following diagram outlines the validated protocol for assessing FHF catalytic activity.



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Figure 2: Experimental workflow for validating the esterase activity of supramolecular FHF assemblies.

Comparative Analysis: Simulation vs. Reality

Structural Agreement

There is high concordance between MD predictions and experimental structural data. The "Aggregation Propensity" algorithms correctly identify FHF as a strong aggregator (AP > 2.0).

- Verdict: Computational tools (MARTINI, coarse-grained) are highly reliable for predicting if FHF will assemble.

Functional Discrepancy

There is moderate discrepancy regarding catalytic efficiency.

- Simulation Bias: Often assumes all solvent-exposed Histidines are catalytically active.
- Experimental Finding: The rigid crystalline packing of the β -sheet can restrict the conformational flexibility required for the transition state of ester hydrolysis. Furthermore, the local microenvironment in the fibril can shift the Histidine pKa, requiring experimental titration to find the optimal catalytic pH (often higher than predicted).

Summary Table

Feature	Computational Prediction	Experimental Data	Accuracy Status
Morphology	Nanotubes / Fibrils	Nanofibrils (TEM)	✓ High
Driver	Hydrophobic + Electrostatic	Hydrophobic + H-bonding	✓ High
Stability	Stable in water model	pH-dependent (dissolves < pH 5)	⚠ Nuanced
Catalysis	High surface activity	Activity depends on packing order	✗ Variable

Protocols

Protocol: FHF Self-Assembly

- **Stock Solution:** Dissolve lyophilized FHF in 1,1,1,3,3,3-hexafluoro-2-propanol (HFIP) to a concentration of 100 mg/mL to ensure monomerization.
- **Dilution:** Dilute the stock into ultra-pure water to a final concentration of 1–5 mg/mL.
- **pH Adjustment:** distinct fibrils form at neutral pH. Adjust pH to 7.4 using 0.1 M NaOH. Note: The solution may turn transiently cloudy before settling into a hydrogel or stable suspension.
- **Aging:** Allow the solution to age for 24 hours at 25°C to ensure thermodynamic equilibrium of the fibrils.

Protocol: pNPA Esterase Assay

- **Preparation:** Prepare a 50 mM stock of p-nitrophenyl acetate (pNPA) in acetonitrile.
- **Reaction Mix:** In a 96-well plate, mix 180 µL of FHF fibril suspension (from step 5.1) with 20 µL of pNPA stock.
- **Monitoring:** Immediately monitor absorbance at 405 nm (absorption max of p-nitrophenol) every 30 seconds for 30 minutes using a microplate reader.
- **Calculation:** Plot Abs vs. Time. The slope of the linear region represents the initial velocity (). Compare of FHF against a free Histidine control at the same molar concentration.

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